

Pitolisant abuse potential comparison phentermine stimulants

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Compound Focus: Pitolisant

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Experimental Data and Detailed Findings

The comparative abuse potential is primarily established through a dedicated human abuse potential study, the gold standard for such assessments.

Human Abuse Potential Study Protocol

This study provides the most direct, head-to-head comparison between **pitolisant** and phentermine [1].

- **Objective:** To evaluate the abuse potential of single doses of **pitolisant** compared to phentermine HCl (60 mg) and placebo in a controlled setting.
- **Population:** Healthy, non-dependent recreational stimulant users (n=38) who could reliably discriminate phentermine from placebo.
- **Design:** Randomized, double-blind, active- and placebo-controlled, four-period crossover study.
- **Interventions:** Single doses of:
 - **Pitolisant** 35.6 mg (therapeutic dose)
 - **Pitolisant** 213.6 mg (supratherapeutic dose)
 - Phentermine HCl 60 mg
 - Placebo
- **Primary Endpoint:** Maximum effect (Emax) on the 100-point **Drug Liking "at this moment" Visual Analog Scale (VAS)**. A score of 50 represents neutrality ("neither like nor dislike"), scores above 50 indicate liking, and scores below 50 indicate disliking.

- **Key Secondary Endpoints:** Emax for **Overall Drug Liking** and **Take Drug Again** VAS.

Key Quantitative Results from the Abuse Potential Study

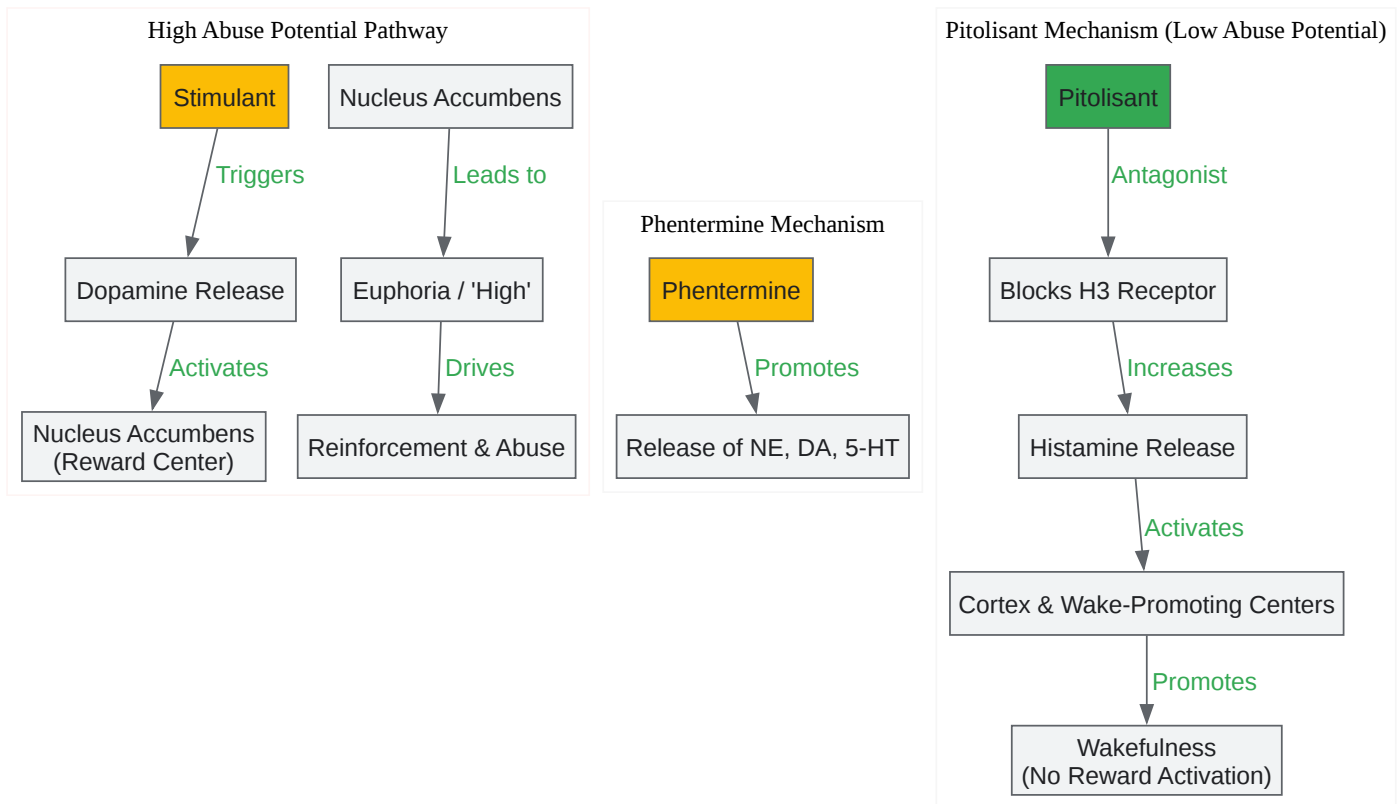
The following table details the primary and secondary outcomes from the study [1].

Measure (Emax)	Placebo	Pitolisant (35.6 mg)	Pitolisant (213.6 mg)	Phentermine (60 mg)
Drug Liking	~50 (neutral)	Similar to placebo	Similar to placebo	~71.4 (significantly higher than both pitolisant doses and placebo)
Overall Drug Liking	~50 (neutral)	Similar to placebo	Similar to placebo	~70.6 (significantly higher)
Take Drug Again	~50 (neutral)	Similar to placebo	Similar to placebo	~69.9 (significantly higher)

The study concluded that **pitolisant** had an abuse potential profile similar to placebo and significantly lower than phentermine, with no findings suggestive of a risk of abuse [1].

Mechanistic Pathways and Rationale

The fundamental difference in abuse potential stems from the distinct neurobiological pathways each drug activates. The following diagram illustrates these key mechanisms.



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This mechanistic difference is supported by clinical evidence. A long-term, real-world safety study of **pitolisant** in narcolepsy patients confirmed the trial findings, reporting **no abuse potential** over a follow-up period of 42.6 months [2] [3]. In contrast, a systematic review on prescription stimulants for ADHD found an average **past-year misuse rate of 22.6%**, highlighting the inherent risk with traditional stimulants [4].

In summary, the evidence clearly demonstrates that **pitolisant** possesses a significantly lower abuse potential than phentermine and other classic stimulants. This favorable profile is a direct result of its unique

histaminergic mechanism and is the reason it is not classified as a controlled substance in the US and Europe.

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References

1. Evaluation of the abuse potential of pitolisant, a selective H3 ... [pmc.ncbi.nlm.nih.gov]
2. Interim Analysis Reveals Long-Term Efficacy and Safety of ... [neurologylive.com]
3. Interim analysis of a post-authorization safety study ... [sciencedirect.com]
4. Misuse and diversion of stimulant medications prescribed ... [frontiersin.org]

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